

# Improving selectivity in reactions with N-(2-Aminoethyl)piperidine

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## Compound of Interest

Compound Name: *N*-(2-Aminoethyl)piperidine

Cat. No.: B1265931

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## Technical Support Center: N-(2-Aminoethyl)piperidine Reactions

This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions to enhance selectivity and overcome common challenges in reactions involving **N-(2-Aminoethyl)piperidine**.

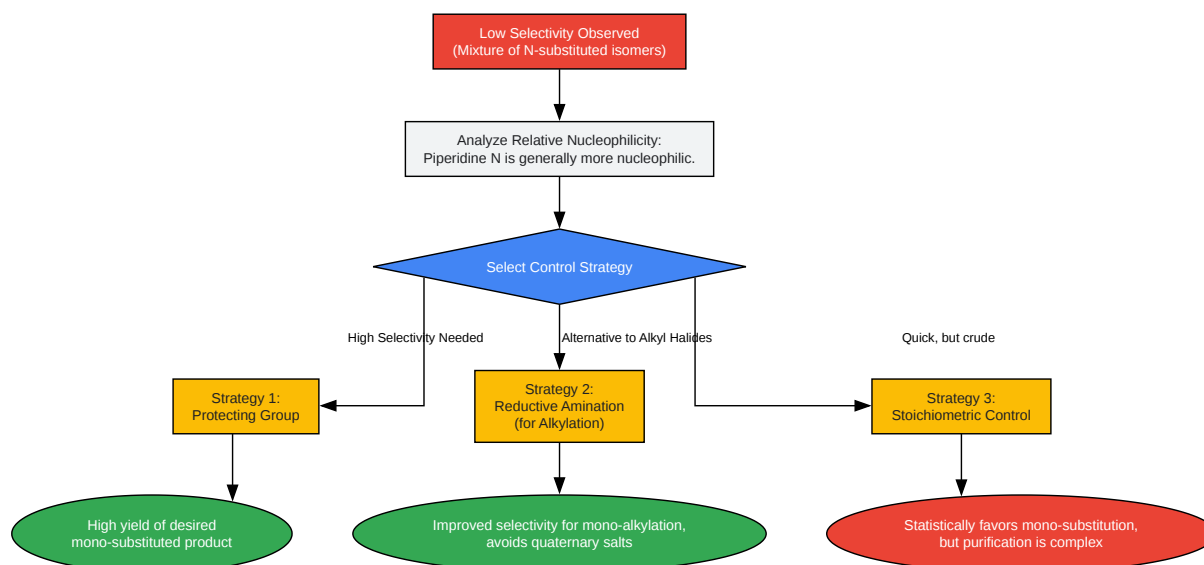
### Troubleshooting Guides

This section addresses specific problems that may arise during experiments, offering potential causes and solutions in a structured format.

#### Issue 1: Low Selectivity Between Primary and Secondary Amines

**Symptom:** The reaction (e.g., acylation, alkylation) yields a mixture of products, with substitution occurring at both the primary aminoethyl nitrogen and the secondary piperidine nitrogen, resulting in a low yield of the desired isomer.

**Problem Analysis Workflow:**



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